

Synthesis and characterization of 2-Bromo-6-hydroxy-3-nitropyridine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Bromo-6-hydroxy-3-nitropyridine

CAS No.: 623563-76-8

Cat. No.: B1502565

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An In-Depth Technical Guide to the Synthesis and Characterization of **2-Bromo-6-hydroxy-3-nitropyridine**

Part 1: Executive Summary

2-Bromo-6-hydroxy-3-nitropyridine (CAS: 623563-76-8), also known by its tautomeric form 6-bromo-5-nitropyridin-2-ol, is a critical heterocyclic scaffold in medicinal chemistry.^[1] It serves as a high-value intermediate for the synthesis of inhibitors targeting Factor VIIa, AKT1, and various kinases. Its structural uniqueness lies in the orthogonal reactivity of its three functional handles: the nucleophilic hydroxyl/pyridone group, the electrophilic bromide (susceptible to Suzuki/Sonogashira couplings), and the reducible nitro group (precursor to amines/amides).

This guide details the regioselective synthesis of this compound, prioritizing the hydrolysis of 2,6-dibromo-3-nitropyridine. This route is chosen for its scalability, operational simplicity, and high yield (97%), avoiding the lower-yielding nitration of activated pyridones which often results in difficult-to-separate regioisomers.

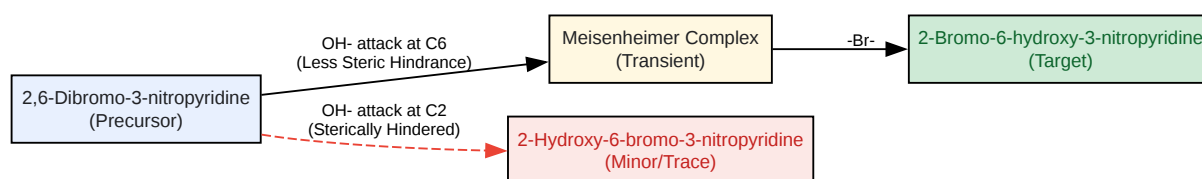
Part 2: Chemical Identity & Properties

Property	Data
IUPAC Name	6-Bromo-5-nitropyridin-2-ol
Common Name	2-Bromo-6-hydroxy-3-nitropyridine
CAS Number	623563-76-8
Molecular Formula	C ₅ H ₃ BrN ₂ O ₃
Molecular Weight	218.99 g/mol
Appearance	Yellow to off-white crystalline solid
Tautomerism	Exists in equilibrium between the hydroxypyridine and pyridone forms. ^[1] In solution (DMSO/MeOH), the pyridone form often predominates.

Part 3: Retrosynthetic Analysis & Strategy

The synthesis hinges on controlling the regioselectivity of Nucleophilic Aromatic Substitution () on the pyridine ring.

- The Challenge: The starting material, 2,6-dibromo-3-nitropyridine, has two electrophilic sites (C2 and C6).
 - C2 Position: Activated by the adjacent ring Nitrogen (ortho) and the Nitro group (ortho). However, it is sterically hindered by the nitro group.
 - C6 Position: Activated by the ring Nitrogen (ortho) and the Nitro group (para). It is sterically accessible.^[1]
- The Solution: Under controlled basic conditions (KOH/Dioxane), the hydroxide ion preferentially attacks the C6 position due to steric accessibility, yielding the target 2-bromo-6-hydroxy isomer rather than the 2-hydroxy-6-bromo isomer.^[1]



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Figure 1: Regioselectivity logic for the hydrolysis of 2,6-dibromo-3-nitropyridine.

Part 4: Detailed Experimental Protocol

Method A: Selective Hydrolysis of 2,6-Dibromo-3-nitropyridine

Reference: Confirmed by standard protocols for nitropyridine hydrolysis (e.g., ElectronicsAndBooks, 2025).

Reagents:

- 2,6-Dibromo-3-nitropyridine (1.0 eq)[1]
- Potassium Hydroxide (KOH) (2.0 eq)
- Solvent: 1,4-Dioxane / Water (2:3 v/v ratio)
- 2N Hydrochloric Acid (HCl)[2]

Step-by-Step Procedure:

- Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2,6-dibromo-3-nitropyridine (e.g., 3.9 g, 14 mmol) in 1,4-dioxane (20 mL).
- Reagent Addition: Dissolve KOH (1.6 g, 28 mmol) in water (30 mL). Add this aqueous solution to the dioxane mixture.
 - Note: The mixture may turn slightly yellow/orange upon addition of base.[1]

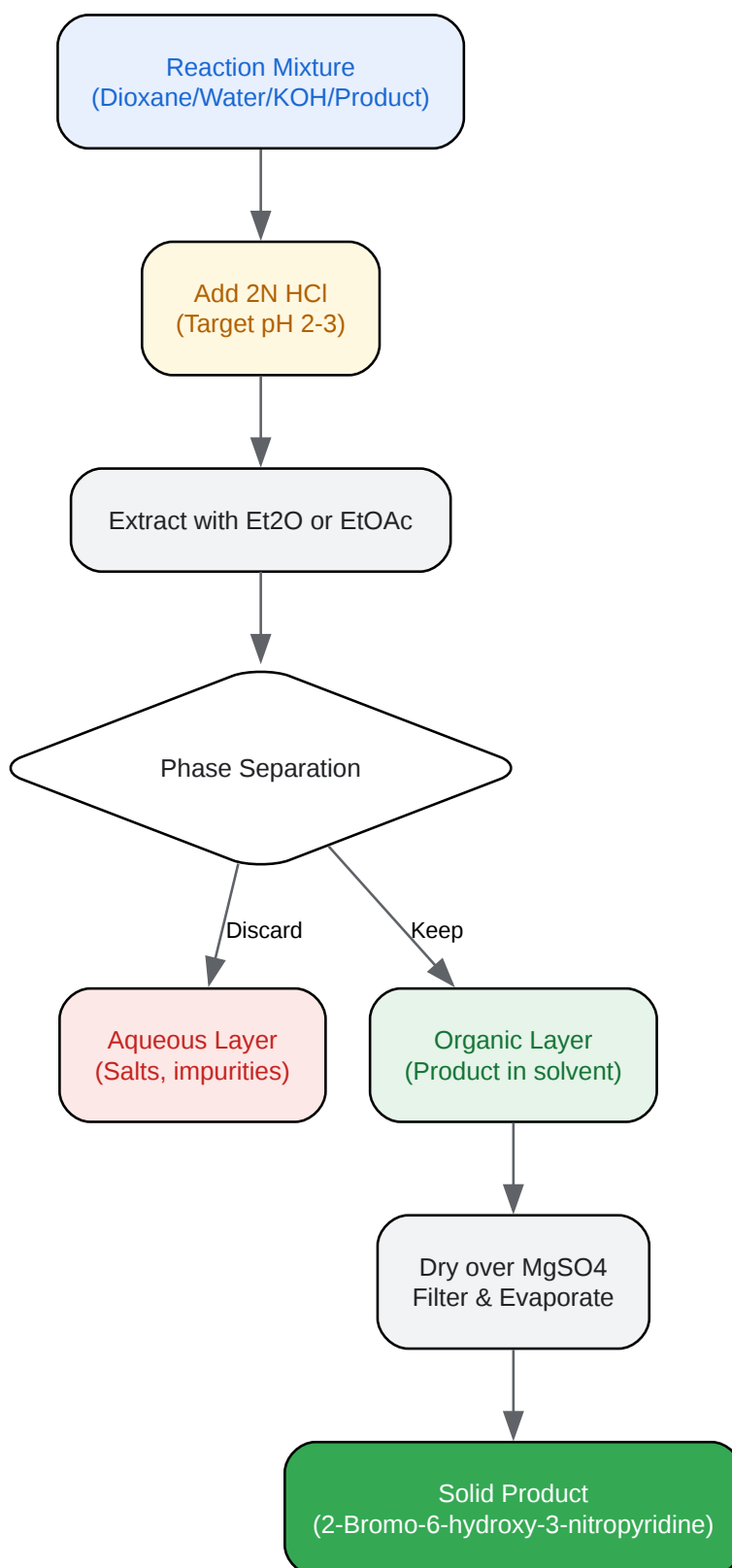
- Reaction: Stir the reaction mixture vigorously at room temperature (20–25 °C) for 20 hours.
 - Monitoring: Monitor by TLC (EtOAc/Hexane 1:1) or LC-MS.[1][3][4] The starting material ($R_f \sim 0.18$) should disappear, replaced by a more polar spot ($R_f \sim 0.2$).
- Quench & Acidification: Cool the solution to 0–5 °C in an ice bath. Slowly add 2N HCl until the pH reaches ~2–3.
 - Observation: A precipitate should begin to form as the pyridone/hydroxypyridine species is protonated and becomes less soluble in water.[1]
- Extraction: Dilute the mixture with water (50 mL) and extract with Diethyl Ether or Ethyl Acetate (3 x 50 mL).
 - Why Ether? It avoids extracting inorganic salts and provides cleaner phase separation.[1]
- Workup: Wash the combined organic layers with Brine (1 x 50 mL). Dry over anhydrous Magnesium Sulfate ($MgSO_4$).[1]
- Isolation: Filter off the drying agent and concentrate the filtrate in vacuo.
- Purification: The residue is typically a pure off-white to yellow solid (Yield: ~97%).[1] If necessary, recrystallize from Ethanol or purify via flash column chromatography (0-5% MeOH in DCM).

Method B: Demethylation of 2-Bromo-6-methoxy-3-nitropyridine

Use this route if the methoxy-precursor is already available or if Method A yields inseparable isomers.[1]

- Reagents: 2-Bromo-6-methoxy-3-nitropyridine, 33% HBr in Acetic Acid.
- Procedure: Heat the substrate in HBr/AcOH at 80 °C for 12 hours.
- Workup: Pour into ice water. Filter the resulting solid.[1][2][5]
- Result: Quantitative conversion to **2-bromo-6-hydroxy-3-nitropyridine**.

Part 5: Process Visualization (Workup Flow)



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Figure 2: Isolation and purification workflow for the hydrolysis protocol.

Part 6: Characterization & Validation

To ensure the integrity of the synthesized compound, the following analytical data must be verified.

Proton NMR (¹H NMR)

Solvent: DMSO-

or Methanol-

[1]

- δ 12.0–13.0 ppm (br s, 1H): OH/NH proton (Exchangeable). Indicates the pyridone/hydroxy tautomer.[1]
- δ 8.10 ppm (d, J = 8.4 Hz, 1H): H-4 proton.[2] Downfield due to the adjacent electron-withdrawing Nitro group.[1]
- δ 6.61 ppm (d, J = 8.4 Hz, 1H): H-5 proton.[2] Upfield due to resonance donation from the Oxygen at C6.[1]
- Coupling Constant (J = 8.4 Hz): Characteristic of ortho-coupling in the pyridine ring, confirming the protons are adjacent (positions 4 and 5).

Carbon NMR (¹³C NMR)

- δ ~158-162 ppm: C-6 (C-OH/C=O).[1] Deshielded by oxygen.[1]
- δ ~137 ppm: C-4 (CH adjacent to NO₂).[1]
- δ ~133 ppm: C-3 (C-NO₂).[1]
- δ ~130 ppm: C-2 (C-Br).[1]
- δ ~112 ppm: C-5 (CH adjacent to C=O).[1]

Mass Spectrometry (LC-MS)

- Ionization: ESI- (Negative mode is often more sensitive for hydroxypyridines/phenols) or ESI+.^[1]
- Observed Mass:
 - ESI+:
(1:1 ratio due to
).
 - ESI-:
.^[1]

Part 7: Safety & Handling

- Nitro Compounds: While this specific pyridine is stable, nitro-aromatics can be energetic.^[1] Do not subject the dry solid to excessive heat (>200 °C) or friction.^[1]
- Brominated Pyridines: Can be skin irritants and sensitizers.^[1] Use nitrile gloves and work in a fume hood.^[1]
- Acidification: The acidification of the basic reaction mixture is exothermic.^[1] Add HCl slowly to prevent splashing or thermal runaway.^[1]

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- To cite this document: BenchChem. [Synthesis and characterization of 2-Bromo-6-hydroxy-3-nitropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1502565/docs#synthesis-and-characterization-of-2-bromo-6-hydroxy-3-nitropyridine>]

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